

Ethomersol pharmacokinetic parameters

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Compound Focus: Ethomersol

CAS No.: 135048-68-9

Cat. No.: S1488668

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Compound Overview & Known Properties

Ethomersol (5-ethoxy-2-ethylthiobenzimidazole) is a synthetic benzimidazole derivative classified as an **actoprotector** or **antihypoxant** [1] [2]. Its key characteristic is enhancing physical and mental stability against stressors without increasing oxygen consumption, unlike stimulants [3].

The table below summarizes its known properties and observed effects from experimental studies:

Property / Parameter	Description / Value
IUPAC Name	6-ethoxy-2-ethylsulfanyl-1H-benzimidazole [2]
Molecular Formula	C ₁₁ H ₁₄ N ₂ OS [2]
Molecular Weight	222.31 g/mol [2]
CAS Number	135048-68-9 [2]
Mechanism of Action	Activation of reparative protein and enzyme synthesis; antioxidant activity; reduction of cerebral tissue hypoxia [1] [4]
Key Pharmacological Effects	Antihypoxic, cerebroprotective, actoprotective, accelerates liver regeneration [1] [2]

Property / Parameter	Description / Value
Reported Experimental Doses	25 mg/kg (rat, intraperitoneal); 50 mg/kg (cat, intravenous infusion) [1] [4]
Quantitative PK Parameters	Information on half-life, clearance, volume of distribution, and bioavailability is not available in the searched sources.

Experimental Protocols

Based on the literature, here are detailed methodologies for key experiments involving **Ethomersol**.

Protocol 1: Evaluating Antihypoxic and Cerebroprotective Effects in a Rat Model of Craniocerebral Trauma [1]

This protocol is used to assess **Ethomersol**'s efficacy in improving recovery after brain injury.

- **1. Animal Model Preparation**
 - Use male Wistar rats (e.g., 160-180 g).
 - **Pre-screening:** Classify rats based on innate resistance to acute hypoxia using a hypobaric chamber. Rats tolerating hypoxia for 5-10 minutes are "low-resistant" (LR); those tolerating over 10 minutes are "high-resistant" (HR).
 - **Induction of Trauma:** 24 hours post-screening, inflict a closed craniocerebral trauma of moderate severity. A common method is a weight-drop model (e.g., a 64 g weight in free fall from 80 cm) onto the parietal area of the skull with the head fixed on a soft support.
- **2. Dosing Regimen**
 - **Treatment Group:** Administer **Ethomersol** intraperitoneally at 25 mg/kg.
 - **Dosing Schedule:** Once daily for three days, starting after trauma induction.
 - **Control Groups:** Include a negative control (trauma, no treatment) and a positive control (e.g., 60 mg/kg piracetam, administered on the same schedule).
- **3. Endpoint Analysis (After 3 Days)**
 - **Behavioral Tests:**

- **Open Field Test:** Assess horizontal/vertical locomotion, entries into the center, grooming, and defecation to evaluate motor activity, exploration, and emotionality.
- **Elevated Plus Maze:** Record time spent in/open arm entries to assess anxiety-like behavior.
- **Biochemical Assays (from brain tissue frozen in liquid nitrogen):**
 - **Energy Metabolism:** Measure levels of ATP, creatine phosphate, lactic acid, and pyruvic acid.
 - **Oxidative Stress:** Measure markers of lipid peroxidation (diene conjugates, malonic dialdehyde) and antioxidant system capacity (reduced glutathione levels, superoxide dismutase activity).
- **Physiological Measures:** Monitor survival, body temperature, respiratory rate, and assess cerebral edema by measuring wet/dry brain weight ratios.

Protocol 2: Assessing Effects on Cerebral Blood Flow and Oxygenation in a Cat Model of Ischemia [4] [5]

This protocol evaluates **Ethomersol**'s impact on cerebral hemodynamics and oxygen metabolism during and after transient global ischemia.

• 1. Animal Model and Surgical Preparation

- Use cats as the experimental model.
- **Induction of Ischemia:** Under anesthesia, perform a 30-minute occlusion of all four major arteries supplying the brain (both carotid and both vertebral arteries) to induce acute, transient cerebral ischemia.
- **Monitoring:** Implement instrumentation to monitor cerebral blood flow and oxygen metabolism.

• 2. Dosing Regimen

- **Treatment:** Administer **Ethomersol** via intravenous infusion at 50 mg/kg over 60 minutes.
- **Timing:** The infusion is conducted during the ischemic period.

• 3. Endpoint Analysis

- **During Ischemia:** Measure the extent of cerebral tissue hypoxia at the end of the 30-minute occlusion period.
- **During Recirculation (Reperfusion):** Monitor for post-ischemic hypoperfusion (reduced blood flow) and hypo-oxygenation (reduced oxygen levels).

- **Additional Measurement:** Assess hemoglobin's affinity for oxygen, as **Ethomersol** has been shown to reduce it, potentially improving oxygen release to tissues.

Troubleshooting & FAQs

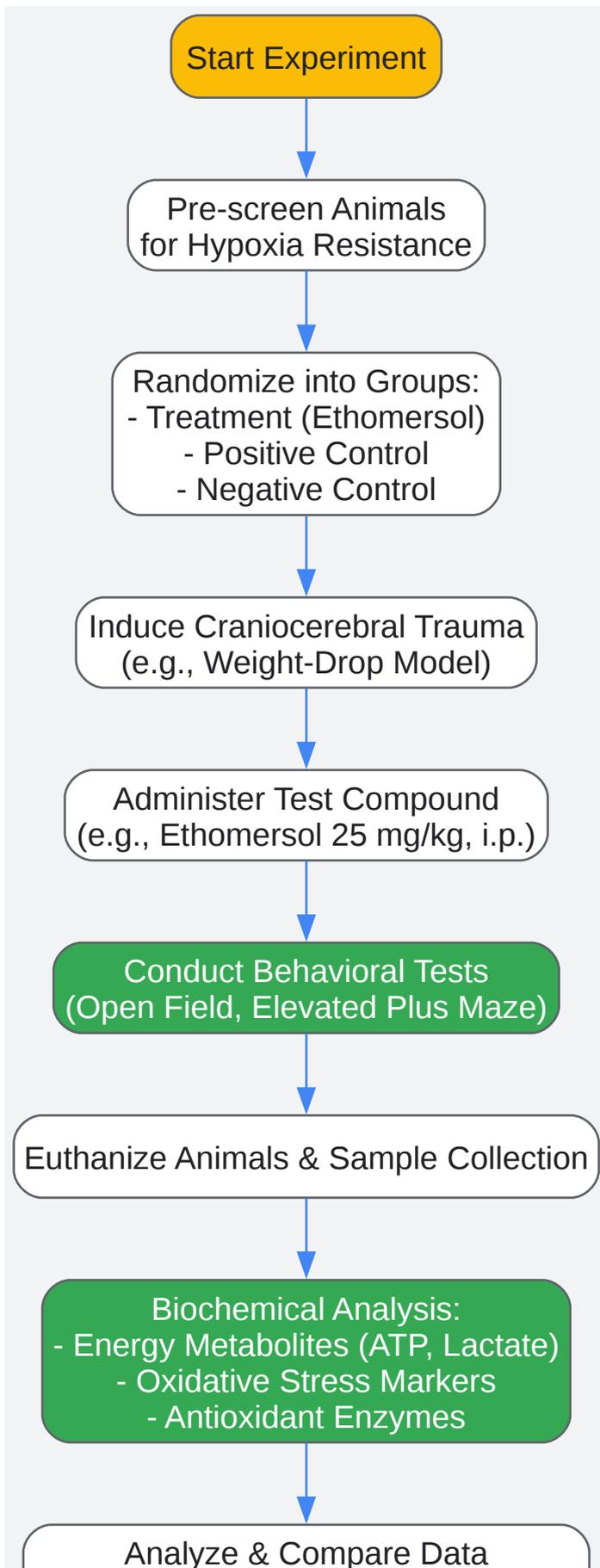
FAQ: Why is there a lack of detailed pharmacokinetic data for Ethomersol? Most research on **Ethomersol** was conducted during the Soviet era and was primarily focused on its **pharmacodynamic effects** (efficacy and mechanism) in specific, extreme scenarios. Modern, comprehensive ADME (Absorption, Distribution, Metabolism, Excretion) studies using current standards are not reflected in the available public scientific literature [3] [2].

FAQ: What are the critical control parameters when using Ethomersol in vivo?

- **Individual Variability:** Pre-screen animals for resistance to hypoxia, as the effect of **Ethomersol** is reported to be most pronounced in subjects with low or middle innate resistance [3] [1].
- **Dosing Timing:** The efficacy for rapid recovery is maximal when administered immediately after exposure to the extreme condition or trauma [3].
- **Compound Handling:** The compound is intended for research only. Please store according to the supplier's specifications upon receipt, as specific stability data is not publicly detailed [2].

Experimental Workflow and Metabolic Pathway Diagrams

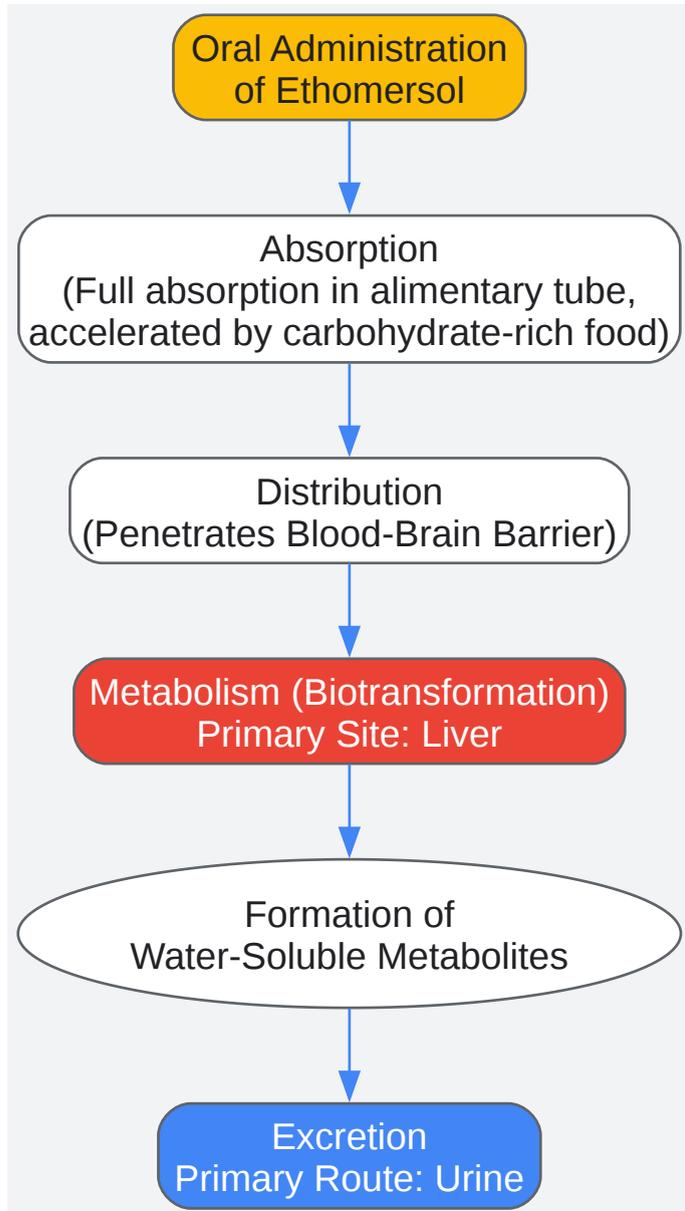
The following diagrams illustrate the core experimental workflow and the hypothesized metabolic pathway of **Ethomersol** based on its structural analogs.



Across Groups and Resistance Levels

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Experimental Workflow for Ethomersol Efficacy Study



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Hypothesized Ethomersol ADME Pathway

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References

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